

4-Bromobenzyl Chloride CAS number lookup

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Compound of Interest

Compound Name: 4-Bromobenzyl Chloride

CAS No.: 589-17-3

Cat. No.: B1329333

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An In-Depth Technical Guide to **4-Bromobenzyl Chloride**

Introduction

4-Bromobenzyl chloride, with the Chemical Abstracts Service (CAS) number 589-17-3, is a versatile bifunctional organic compound.^{[1][2][3]} It serves as a crucial intermediate and building block in a wide array of synthetic applications, particularly within the pharmaceutical and agrochemical industries.^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, applications, and safety protocols, tailored for researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Properties

4-Bromobenzyl chloride is a disubstituted benzene derivative, featuring both a brominated aromatic ring and a benzylic chloride. This unique structure imparts differential reactivity, making it a valuable synthon. The benzylic chloride is highly susceptible to nucleophilic substitution, while the aryl bromide can participate in various cross-coupling reactions.^[2]

Table 1: Physicochemical Properties of **4-Bromobenzyl Chloride**

Property	Value	Source(s)
CAS Number	589-17-3	[1][2][3]
Molecular Formula	C ₇ H ₆ BrCl	[1][3][4]
Molecular Weight	205.48 g/mol	[1][2][3]
Appearance	White to light yellow crystalline powder or granules.[1][4][5][6][7]	[1][5][6][7]
Melting Point	36-40 °C	[3][4][5]
Boiling Point	136-139 °C at 27 mmHg	[4][5][7]
Density	1.541 g/cm ³	[2]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, dichloromethane, and THF.[1][2][4][7]	[1][2][4]
IUPAC Name	1-bromo-4-(chloromethyl)benzene	[4]
Synonyms	p-Bromo-alpha-chlorotoluene, 4-Bromo-α-chlorotoluene	[3][4][6][7]

Synthesis and Purification

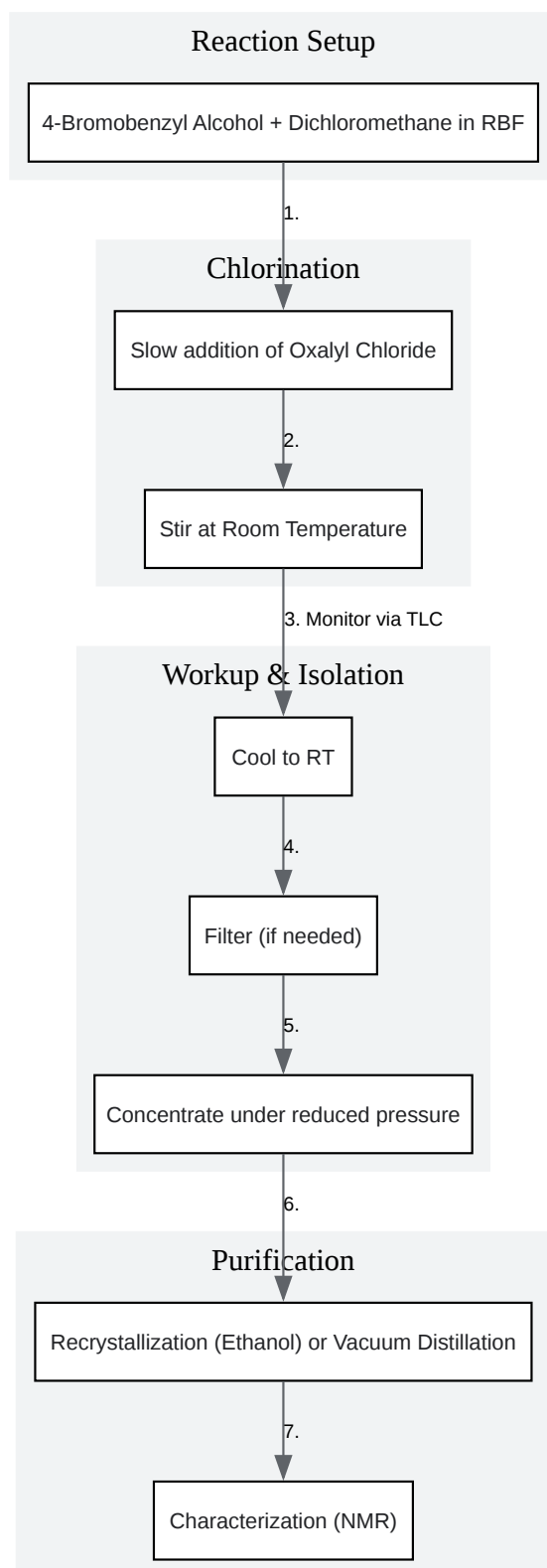
A common laboratory-scale synthesis of **4-bromobenzyl chloride** involves the chlorination of 4-bromobenzyl alcohol. This can be achieved using various chlorinating agents, such as oxalyl chloride or thionyl chloride, in an appropriate solvent like dichloromethane.[1]

Experimental Protocol: Synthesis from 4-Bromobenzyl Alcohol

- Setup: To a round-bottom flask equipped with a magnetic stirrer, add 4-bromobenzyl alcohol and dichloromethane.

- Reaction: Stir the mixture for approximately 10 minutes. Slowly add a stoichiometric equivalent of oxalyl chloride to the solution at room temperature.
- Monitoring: The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, cool the reaction mixture to room temperature. If a precipitate forms, it can be removed by filtration.
- Isolation: The filtrate is concentrated under reduced pressure to yield crude **4-bromobenzyl chloride**.
- Purification: The product can be further purified by recrystallization from ethanol or by vacuum distillation.^{[1][7]} Purity should be confirmed by ¹H NMR and ¹³C NMR spectroscopy.^[1]

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **4-bromobenzyl chloride**.

Applications in Organic Synthesis and Drug Development

4-Bromobenzyl chloride is a cornerstone intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its utility stems from the ability to selectively functionalize either the benzylic or the aromatic position.

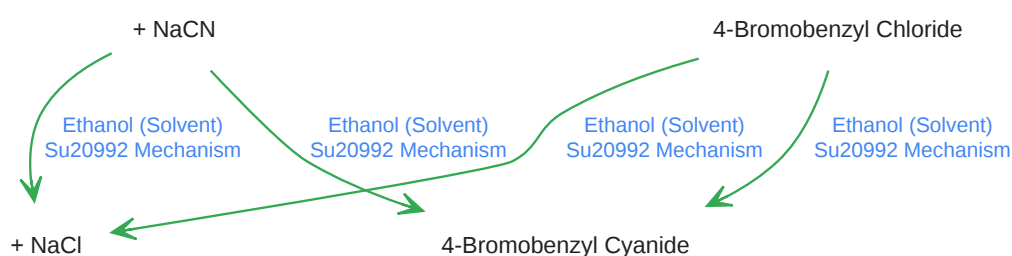
Nucleophilic Substitution Reactions

The chloromethyl group is an excellent electrophile for S_N2 reactions. For example, it readily reacts with nucleophiles like sodium cyanide to form 4-bromobenzyl cyanide, a precursor for synthesizing molecules with anti-inflammatory and antimicrobial properties.[2][8]

Reaction Example: Synthesis of 4-Bromobenzyl Cyanide

The reaction with sodium cyanide in an ethanol solvent proceeds via a nucleophilic substitution mechanism, where the cyanide ion displaces the chloride.[8][9] The bromine atom on the aromatic ring is significantly less reactive towards nucleophilic substitution under these conditions due to its direct attachment to the sp^2 hybridized carbon of the benzene ring.[8]

Reaction Pathway Diagram



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Sources

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